

Cyclohexyl phenyl ketone CAS number and molecular structure

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Compound of Interest

Compound Name: Cyclohexyl phenyl ketone

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An In-depth Technical Guide to Cyclohexyl Phenyl Ketone

This technical guide provides a comprehensive overview of **cyclohexyl phenyl ketone**, a versatile chemical intermediate with significant applications in organic synthesis and as a scaffold in drug discovery. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, biological activities, and safety information, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Molecular Structure

Cyclohexyl phenyl ketone, also known as benzoylcyclohexane, is an aromatic ketone. Its structure consists of a cyclohexyl ring and a phenyl ring connected by a carbonyl group.

CAS Number: 712-50-5^{[1][2][3]}

Molecular Formula: C₁₃H₁₆O^{[1][2][4]}

IUPAC Name: cyclohexyl(phenyl)methanone^{[1][4][5]}

Molecular Structure Diagram:

Caption: Molecular structure of **cyclohexyl phenyl ketone**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	712-50-5	[1][2][3]
EC Number	211-923-5	[1][2][3]
PubChem CID	12837	[1]
Molecular Formula	C ₁₃ H ₁₆ O	[1][2][4]
SMILES	C1CCC(CC1)C(=O)C2=CC=C C=C2	[1][2][5]
InChI Key	BMFYCFSWWDXEPB- UHFFFAOYSA-N	[2][4][5]
Synonyms	Benzoylcyclohexane, Phenyl cyclohexyl ketone	[1][2][4]

Physical and Chemical Properties

Cyclohexyl phenyl ketone is a solid at room temperature with a white to off-white appearance.[5]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	188.27 g/mol	[2][3][4]
Appearance	White to brown crystals or powder	[5]
Melting Point	55-57 °C	[2]
Flash Point	> 112 °C	[6]
Assay	≥97.5% (GC)	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **cyclohexyl phenyl ketone**.

Table 3: Summary of Spectroscopic Data

Technique	Key Features and Observations	Reference
¹ H NMR	Spectra available for viewing and analysis.	[1] [7]
IR Spectroscopy	Data available from KBr pellet, ATR-Neat, and Vapor Phase techniques.	[1]
Mass Spectrometry	Electron ionization mass spectrum data is available.	[1] [8]
UV/Visible Spectrum	Spectral data is available for analysis.	[8]

Synthesis and Experimental Protocols

Cyclohexyl phenyl ketone can be synthesized through several methods. A widely used approach is the Friedel-Crafts acylation of benzene with cyclohexanecarbonyl chloride.[\[9\]](#) Furthermore, it serves as a precursor for derivatives like cyclohexyl-phenyl-methanone oxime, a compound of interest in medicinal chemistry.[\[10\]](#)

Experimental Protocol 1: Synthesis of Cyclohexyl Phenyl Ketone via Friedel-Crafts Reaction

This protocol is adapted from established methods for Friedel-Crafts acylation.[\[9\]](#)[\[11\]](#)

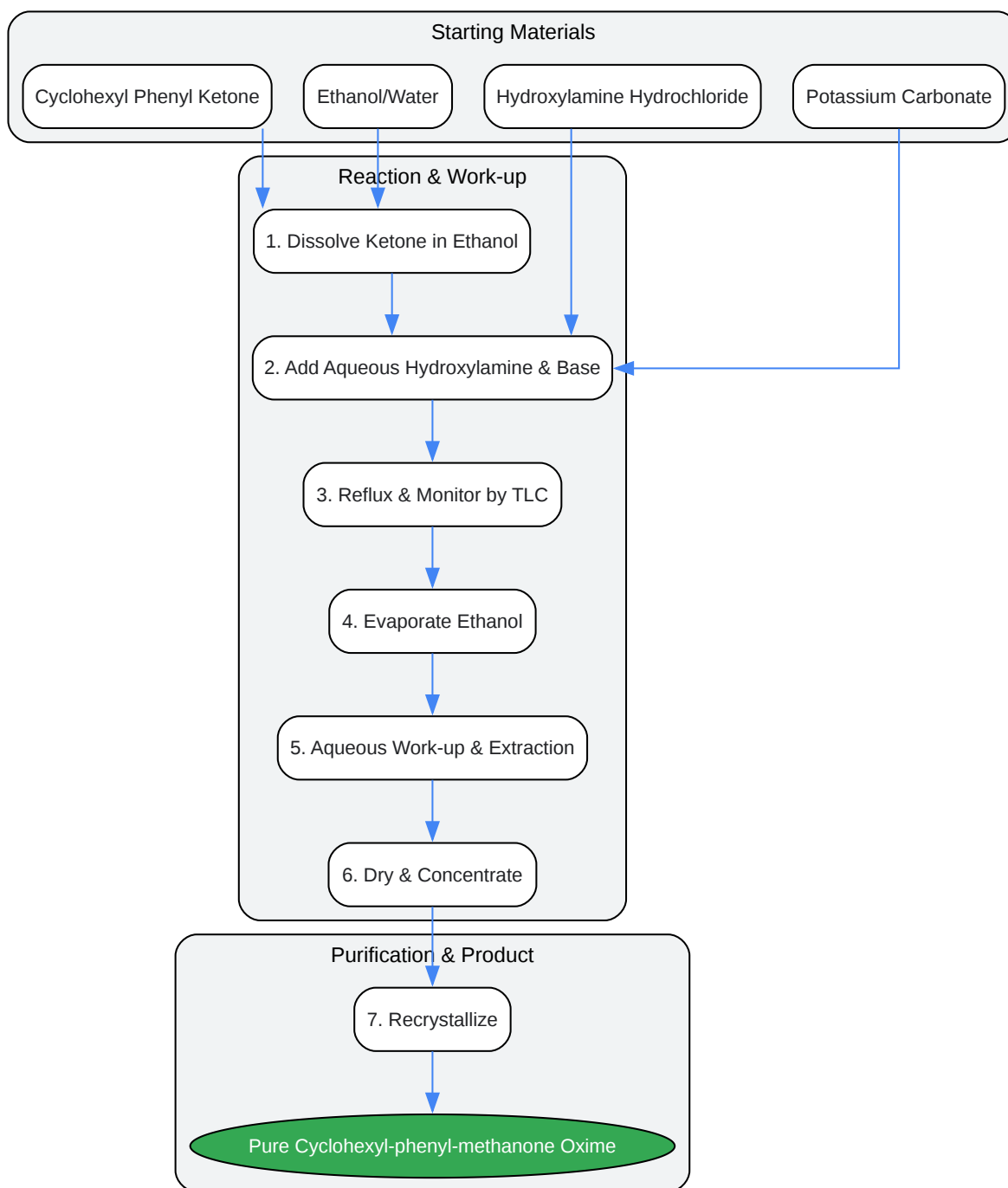
- Preparation of Cyclohexanecarbonyl Chloride: Cyclohexanecarboxylic acid is reacted with a chlorinating agent such as thionyl chloride or phosphorus trichloride. For instance, reacting cyclohexanecarboxylic acid with thionyl chloride at a molar ratio of 1:1.4 for 3.5 hours can yield cyclohexanecarbonyl chloride.[\[11\]](#)

- Friedel-Crafts Reaction: Anhydrous aluminum trichloride is added to a solution of the prepared cyclohexanecarbonyl chloride in benzene.[9][11] This electrophilic aromatic substitution reaction yields **cyclohexyl phenyl ketone**.
- Work-up and Purification: The reaction mixture is typically quenched with acid and extracted. The crude product is then purified, often through distillation or chromatography, to yield the final product with high conversion and selectivity.[9]

Experimental Protocol 2: Synthesis of Cyclohexyl-phenyl-methanone Oxime

This protocol describes the conversion of **cyclohexyl phenyl ketone** to its oxime derivative.
[10]

- Dissolution: Dissolve **cyclohexyl phenyl ketone** in ethanol in a round-bottom flask equipped with a reflux condenser.
- Reagent Addition: Add an aqueous solution of hydroxylamine hydrochloride and a base, such as potassium carbonate. A typical molar ratio of ketone to hydroxylamine hydrochloride to base is 1:1.2:1.2.[10]
- Reflux: Heat the mixture to reflux and monitor the reaction's progress using thin-layer chromatography (TLC).
- Work-up: After completion, cool the mixture and remove the ethanol under reduced pressure. Add water to the residue.
- Extraction: Extract the aqueous layer with an organic solvent like diethyl ether. Combine the organic extracts and wash with brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4), filter, and concentrate the filtrate to obtain the crude oxime.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.[10]



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Caption: Workflow for the synthesis of cyclohexyl-phenyl-methanone oxime.

Applications in Research and Drug Development

Cyclohexyl phenyl ketone and its derivatives are valuable in various fields, from materials science to medicinal chemistry.

- **Photoinitiators:** It is a key intermediate in the synthesis of 1-hydroxycyclohexyl phenyl ketone, a widely used photoinitiator for UV curing applications in inks and coatings.[\[9\]](#)[\[12\]](#)
- **Potential Endocrine Disruptor:** The compound is of interest to the U.S. Environmental Protection Agency (USEPA) due to its potential for endocrine disruption in aquatic and terrestrial species.[\[2\]](#)
- **Phototoxicity:** **Cyclohexyl phenyl ketone** has been shown to induce photohaemolysis in human erythrocytes when exposed to UVA-rich irradiation.[\[2\]](#)
- **Drug Discovery Scaffold:** The **cyclohexyl phenyl ketone** scaffold is a subject of interest in drug development.
 - **Antimicrobial and Anticancer Potential:** Derivatives, particularly oximes, are being investigated for antimicrobial, antifungal, and cytotoxic properties.[\[13\]](#)[\[14\]](#) Modifications to the phenyl ring, such as adding electron-withdrawing groups, can enhance these biological activities.[\[13\]](#)
 - **Neurodegenerative Diseases:** A derivative, phenyl-[hydroxycyclohexyl] cycloalkyl-carboxamide, was designed as a potent activator of mitofusins, which are mitochondrial proteins.[\[15\]](#) This presents a potential therapeutic strategy for neurodegenerative conditions like Charcot-Marie-Tooth disease.[\[15\]](#)
 - **Structure-Activity Relationships (SAR):** Research suggests that replacing phenyl groups with cyclohexyl groups in drug-like molecules can maintain or even improve potency, challenging the conventional understanding of stacking interactions in drug design.[\[16\]](#)

Biological Activity and Signaling Pathways

While data on the parent compound is limited, its derivatives have been hypothesized to modulate key cellular signaling pathways, making them attractive for therapeutic development.

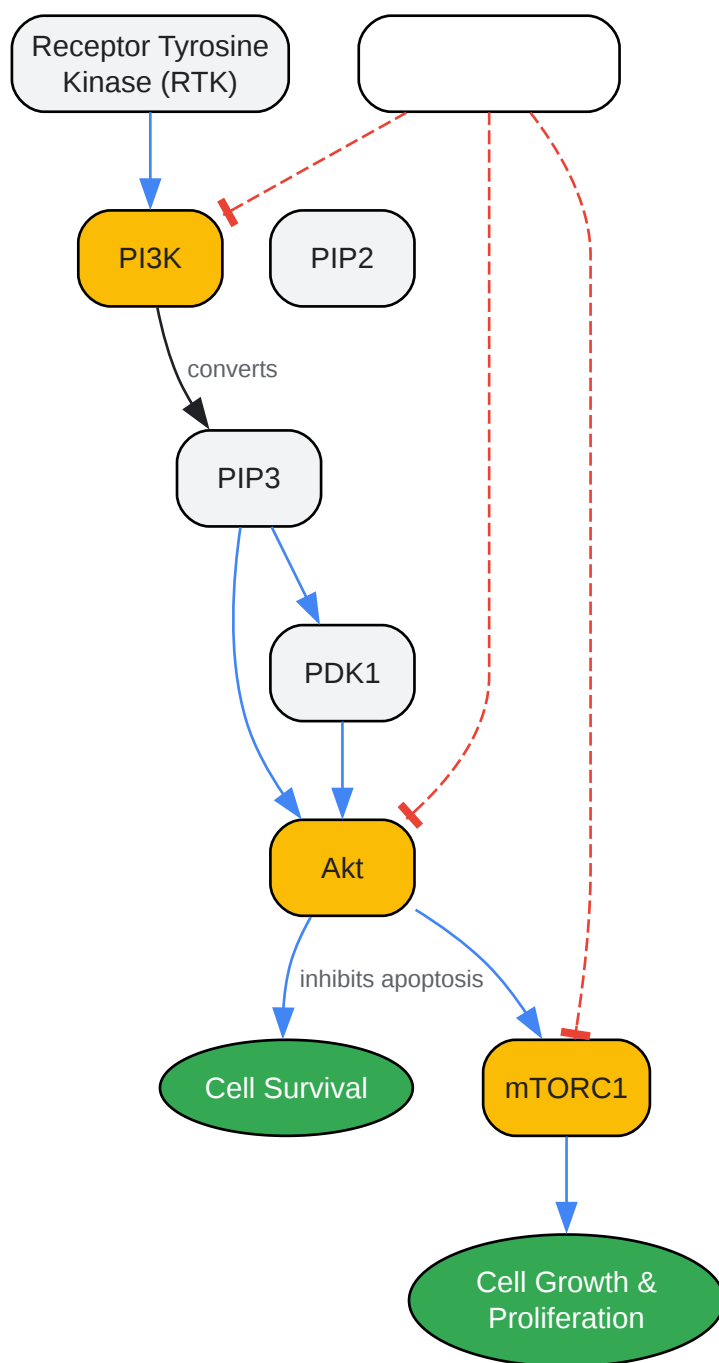
Table 4: Illustrative Biological Activities of Cyclohexyl-phenyl-methanone Oxime Analogs

Compound	Activity	Metric	Target Organism/Cell Line	Reference
Oxime Derivatives	Antimicrobial	MIC	Bacterial and Fungal Strains	[13]
Oxime Derivatives	Cytotoxic	IC ₅₀	HeLa Cells	[13]
Oxime Derivatives	Anticancer	-	-	[14]

MIC: Minimum Inhibitory Concentration; IC₅₀: Half-maximal inhibitory concentration.

Hypothesized Mechanism of Action

Oxime derivatives of **cyclohexyl phenyl ketone** are theorized to exert their anticancer effects by interacting with critical cell signaling pathways. One such pathway is the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer and controls cell growth, proliferation, and survival.[\[14\]](#)



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Caption: Potential inhibition of the PI3K/Akt/mTOR pathway by an oxime derivative.

Safety and Toxicology

Handling **cyclohexyl phenyl ketone** requires adherence to safety protocols due to its potential hazards.

Table 5: Safety and Hazard Information

Hazard Type	Information	Reference
GHS Pictogram	Warning, Environmental Hazard	[1]
GHS Hazard Statements	H411: Toxic to aquatic life with long lasting effects.	[1]
Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local regulations.	[1]
Health Hazards	Causes eye, skin, and respiratory system irritation. May be harmful if swallowed or inhaled.	[6]
Target Organs	Respiratory system, eyes, skin.	[6]
First Aid	In case of contact, flush eyes and skin with plenty of water. If inhaled, move to fresh air. Seek medical attention if symptoms persist.	[6]

This information is a summary. Always consult the full Safety Data Sheet (SDS) before handling the chemical.[6][17]

Conclusion

Cyclohexyl phenyl ketone is a compound with a well-established role as a chemical intermediate and a growing significance as a structural scaffold in drug discovery. Its straightforward synthesis and versatile reactivity allow for the creation of diverse derivatives with promising biological activities, from potential anticancer agents to novel therapeutics for neurodegenerative diseases. Further research into its structure-activity relationships and

mechanisms of action will continue to unlock its potential for scientific and therapeutic advancement.

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